

Essential Safety and Operational Guide for 2-(2-Bromoethyl)pyridine hydrobromide

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Compound of Interest

Compound Name: 2-(2-Bromoethyl)pyridine hydrobromide

Cat. No.: B1281705

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This document provides immediate, essential safety and logistical information for handling **2-(2-Bromoethyl)pyridine hydrobromide** (CAS No. 72996-65-7). It is intended for researchers, scientists, and professionals in drug development. The following procedures are based on available safety data sheets for the compound and structurally similar chemicals.

Hazard Identification and Precautionary Statements

2-(2-Bromoethyl)pyridine hydrobromide is a hazardous substance. Based on information for the compound and similar molecules, it is classified as follows:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.
- Skin Corrosion/Irritation (Category 1B/2): Causes severe skin burns and eye damage or causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation (Category 1/2A): Causes serious eye damage or eye irritation.[1]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system: May cause respiratory irritation.[1]

Precautionary statements include avoiding contact with skin and eyes, preventing inhalation of dust, and ensuring use in a well-ventilated area.[1] Always wash hands thoroughly after

handling.[1]

Quantitative Data Summary

Property	Value	Source
CAS Number	72996-65-7	[2][3]
Molecular Formula	C7H9Br2N	[2]
Molecular Weight	266.96 g/mol	[2]
Appearance	Yellow powder	[4]
Boiling Point	258.6 °C at 760 mmHg	[4]

Operational Plan: Handling and Storage

A systematic approach is crucial when working with **2-(2-Bromoethyl)pyridine hydrobromide** to ensure personnel safety and experimental integrity.

Engineering Controls

- Ventilation: Always handle this compound in a well-ventilated area.[1] For procedures that may generate dust, use a chemical fume hood.
- Eye Wash and Safety Shower: Ensure that an emergency eye wash station and safety shower are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-(2-Bromoethyl)pyridine hydrobromide**:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield worn over safety glasses. Must conform to EU EN166 or OSHA 29 CFR 1910.133 standards.	To protect against splashes and dust, preventing serious eye irritation or damage. [5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene) and a lab coat. For larger quantities or splash potential, a chemical-resistant apron or suit is recommended.	To prevent skin contact, which can cause irritation or burns. [1] [5]
Respiratory Protection	For operations that may generate dust, a NIOSH/MSHA or EU EN 149 approved respirator with a particulate filter (e.g., N95, P2) is necessary.	To avoid inhalation, which may cause respiratory irritation. [1]

Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is worn correctly and engineering controls are functioning.
- Weighing and Transfer: Conduct weighing and transfers of the solid compound within a chemical fume hood or a ventilated balance enclosure to minimize dust inhalation.
- Spill Prevention: Use appropriate tools (e.g., spatulas, weigh boats) to handle the solid. Avoid creating dust. Keep containers securely sealed when not in use.[\[1\]](#)
- Avoid Incompatibilities: Keep the compound away from strong oxidizing agents and strong acids.[\[5\]](#)

Storage

- Store in a cool, dry, and well-ventilated area.

- Keep the container tightly closed and store locked up.[1]
- Protect from physical damage.

Emergency Procedures

Immediate and appropriate response to accidental exposure is critical.

First Aid Measures

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[5]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[1][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Spill Response

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, cover the spill with an inert absorbent material (e.g., sand, vermiculite).

- Collection: Carefully sweep or scoop up the absorbed material and place it into a suitable, labeled container for disposal.[1]
- Decontamination: Clean the spill area thoroughly with a suitable decontaminating agent.
- Reporting: Report the spill to the appropriate environmental health and safety personnel.

Disposal Plan

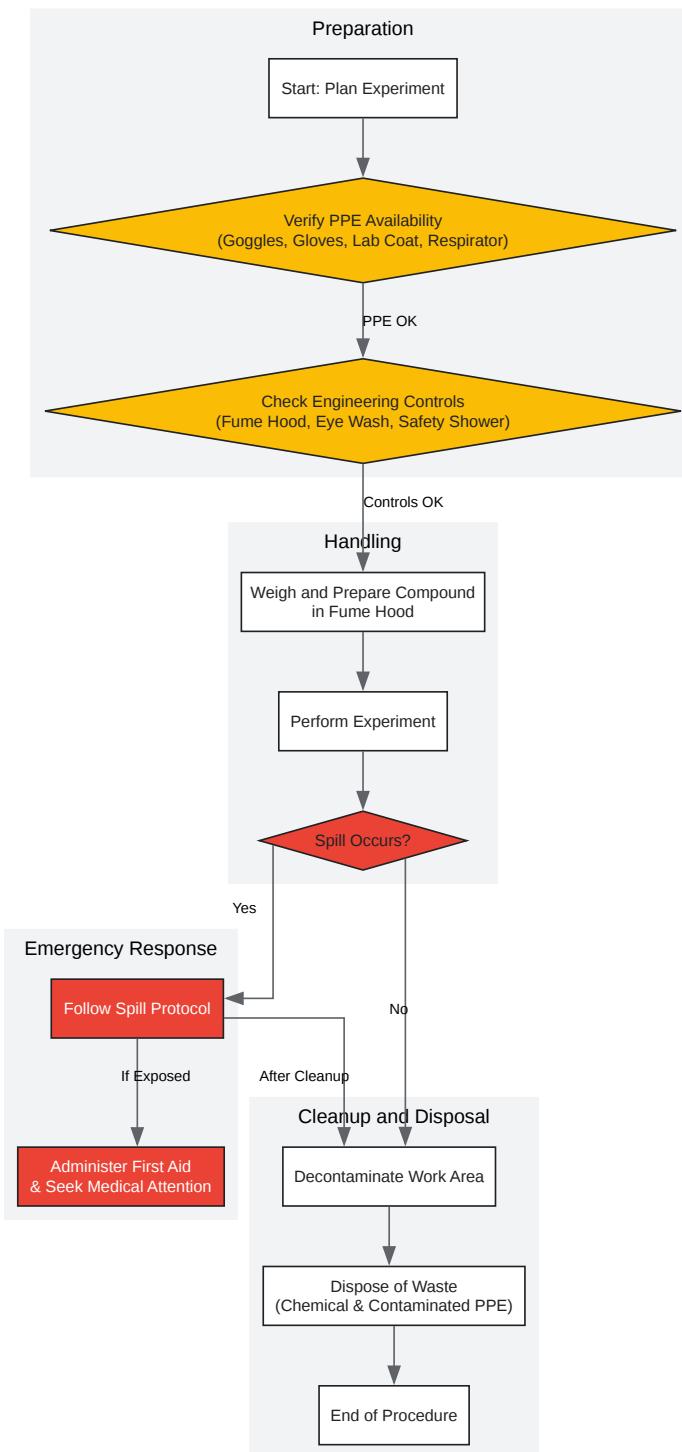
All waste materials must be handled as hazardous waste.

- Chemical Waste: Dispose of **2-(2-Bromoethyl)pyridine hydrobromide** and any solutions containing it in a designated, labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Contaminated Materials: All PPE, spill cleanup materials, and empty containers that have come into contact with the chemical should be considered hazardous waste and disposed of accordingly.
- Disposal Method: All waste must be disposed of through an authorized hazardous waste disposal company, in accordance with all local, state, and federal regulations.[1]

Experimental Workflow and Safety Diagram

The following diagram illustrates the key decision points and safety protocols in the workflow for handling **2-(2-Bromoethyl)pyridine hydrobromide**.

Workflow for Handling 2-(2-Bromoethyl)pyridine hydrobromide

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Caption: Safe handling workflow for **2-(2-Bromoethyl)pyridine hydrobromide**.

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